

Diclazuril Potassium: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Diclazuril potassium*

CAS No.: 112209-98-0

Cat. No.: B15622610

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Diclazuril and its potassium salt, focusing on their chemical properties, mechanism of action, and relevant experimental data. Diclazuril is a potent anticoccidial agent belonging to the benzeneacetonitrile group of compounds, widely used in veterinary medicine to treat and prevent coccidiosis in various animal species.

Core Chemical and Physical Properties

Diclazuril and its potassium salt are crucial compounds in the fight against protozoal infections. The following tables summarize their key quantitative data for easy comparison.

Table 1: Physicochemical Properties of Diclazuril and **Diclazuril Potassium**

Property	Diclazuril	Diclazuril Potassium
CAS Number	101831-37-2[1][2][3]	112209-98-0[4][5][6]
Molecular Formula	C ₁₇ H ₉ Cl ₃ N ₄ O ₂ [2][7][8]	C ₁₇ H ₈ Cl ₃ KN ₄ O ₂ [4][5]
Molecular Weight	407.6 g/mol [2]	445.73 g/mol [4]
IUPAC Name	2-(4-chlorophenyl)-2-[2,6-dichloro-4-(3,5-dioxo-1,2,4-triazin-2-yl)phenyl]acetonitrile[2]	potassium 2-(3,5-dichloro-4-((4-chlorophenyl)(cyano)methyl)phenyl)-3,5-dioxo-2,5-dihydro-3H-1,2,4-triazin-4-ide[4]

Molecular Structure

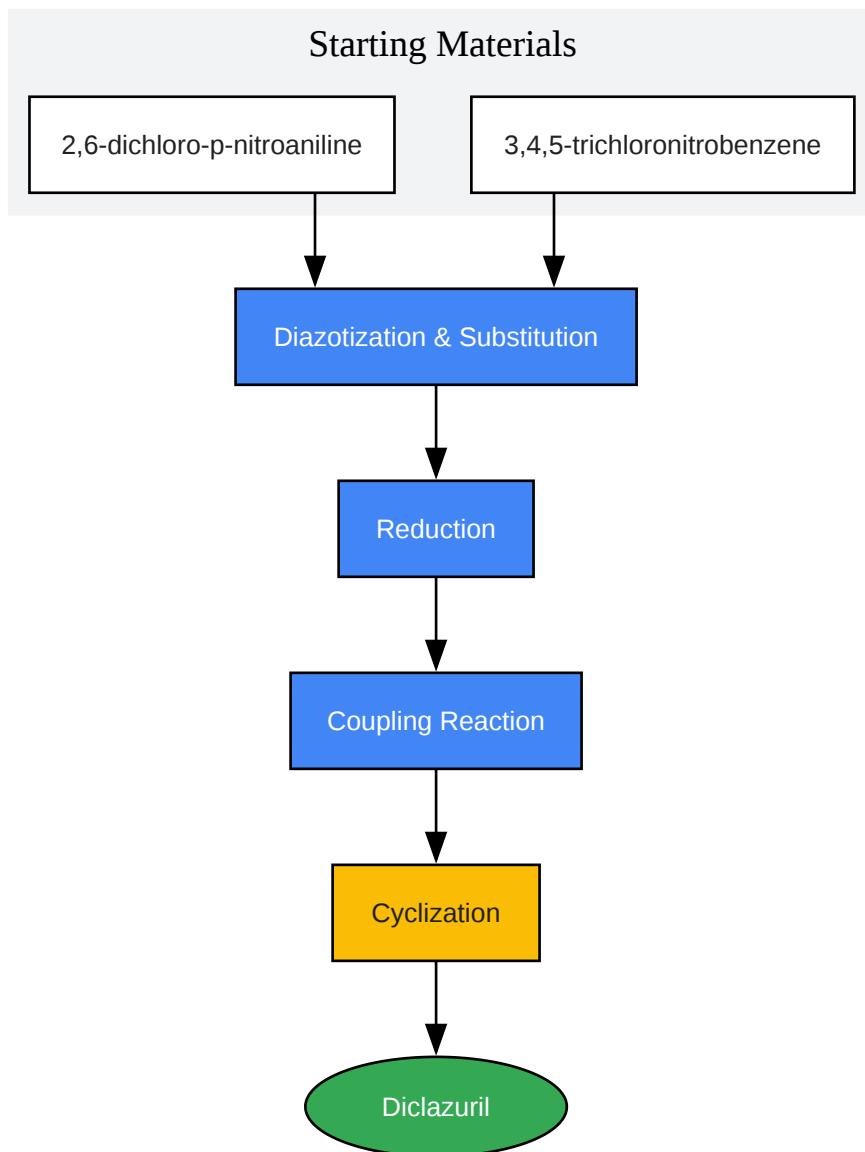
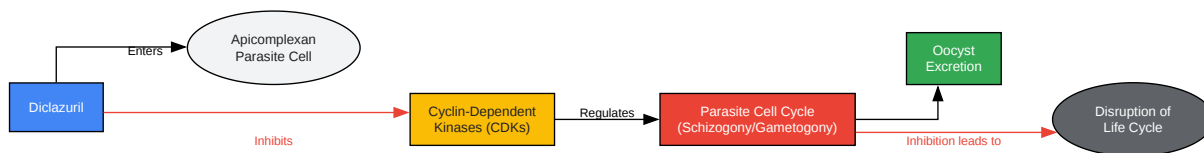
The chemical structure of Diclazuril consists of a triazinedione ring attached to a dichlorinated benzene ring, which is further substituted with a (4-chlorophenyl)acetonitrile group.

Figure 1: Molecular Structure of Diclazuril  Diclazuril Molecular Structure

Mechanism of Action

While the precise mode of action of Diclazuril is not fully elucidated, it is known to be a potent coccidiostat with activity against the asexual and sexual stages of coccidian parasites.[9] This disruption of the parasite's life cycle prevents the excretion of oocysts.[1][10] Research suggests that Diclazuril targets cyclin-dependent kinases (CDKs) within the parasite, which are crucial for regulating the cell cycle. Specifically, it has been shown to decrease the expression of CDK-related kinase 2 (EtCRK2) in *Eimeria tenella*. [1][10]

Diclazuril is active against the intracellular developmental stages of coccidia, particularly during schizogony and gametogony.[11] Treatment with Diclazuril leads to significant degenerative changes in the first and second-generation schizonts, characterized by a loss of internal structure and the appearance of intracytoplasmic vacuoles.[11]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Page loading... \[guidechem.com\]](#)
- [2. Diclazuril | C17H9Cl3N4O2 | CID 456389 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Diclazuril - Wikipedia \[en.wikipedia.org\]](#)
- [4. medkoo.com \[medkoo.com\]](#)
- [5. Diclazuril potassium | C17H8Cl3KN4O2 | CID 126961362 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. Diclazuril \[sitem.herts.ac.uk\]](#)
- [8. raybiotech.com \[raybiotech.com\]](#)
- [9. advacarepharma.com \[advacarepharma.com\]](#)
- [10. Diclazuril: Introduction;Administered;Mechanism of action_Chemicalbook \[chemicalbook.com\]](#)
- [11. biovet.com \[biovet.com\]](#)
- To cite this document: BenchChem. [Diclazuril Potassium: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15622610/docs#diclazuril-potassium-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15622610/docs#diclazuril-potassium-a-comprehensive-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)